

Safe Disposal of Dihydraxidine Hydrochloride: A Procedural Guide

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Compound of Interest

Compound Name: Dihydraxidine hydrochloride

Cat. No.: B1670579

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount to maintaining a secure laboratory environment and minimizing environmental impact. This guide provides essential, step-by-step procedures for the proper disposal of **dihydraxidine hydrochloride**, a potent dopamine D1 receptor agonist used in neuroscience research. Adherence to these protocols is critical for operational safety and regulatory compliance.

Chemical and Physical Properties

A summary of the key quantitative data for **dihydraxidine hydrochloride** is presented below, offering a quick reference for handling and storage.

Property	Value	References
Molecular Weight	303.78 g/mol	[1]
Formula	C ₁₇ H ₁₈ ClNO ₂	[1]
Appearance	Pale yellow solid	[2]
Purity	≥98%	[3]
Solubility in Water	Soluble to 10 mM	[3]
Solubility in DMSO	Soluble to 50 mM	[3]
Storage Temperature	Desiccate at +4°C or store at -20°C	[2][3][4]

Experimental Protocols: Proper Disposal Procedure

The following protocol outlines the necessary steps for the safe disposal of **dihydrexidine hydrochloride** waste. This procedure is based on standard laboratory safety practices and information from safety data sheets.

Personnel Protective Equipment (PPE) Required:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Disposal Steps:

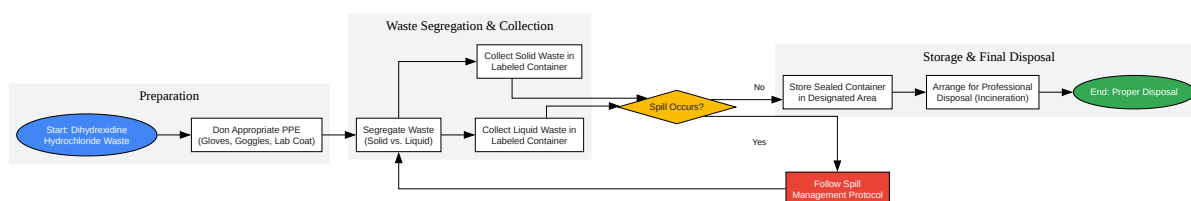
- Waste Segregation:
 - Do not mix **dihydrexidine hydrochloride** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Solid waste (e.g., contaminated gloves, weigh paper, pipette tips) should be collected in a designated, properly labeled hazardous waste container.
- Aqueous solutions containing **dihydropyridine hydrochloride** should be collected in a separate, labeled hazardous waste container. Do not dispose of solutions down the drain.
[5]
- Container Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Dihydropyridine hydrochloride**."
 - Include the concentration and quantity of the waste.
 - Ensure the container is sealed tightly when not in use.
- Spill Management:
 - In the event of a spill, evacuate personnel from the immediate area.[1]
 - Wear appropriate PPE before attempting to clean the spill.
 - For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand, or universal binders).[1]
 - Carefully sweep or scoop up the absorbed material and place it into a labeled hazardous waste container.
 - Decontaminate the spill area with a suitable solvent (e.g., alcohol) and then wash with soap and water.[1]
 - For large spills, contact your institution's EHS office immediately.
- Final Disposal:
 - Store the sealed and labeled hazardous waste container in a designated, secure area away from incompatible materials.

- Arrange for pickup and disposal by a licensed hazardous waste disposal company, following all local, state, and federal regulations.[5][6] The primary method of disposal for this type of compound is typically incineration by an approved facility.[7]

Disposal Workflow

The logical flow for the proper disposal of **dihydropyridine hydrochloride** is illustrated in the diagram below.



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Dihydropyridine Hydrochloride Disposal Workflow

It is imperative to consult your institution's specific safety data sheets and EHS guidelines, as local regulations may vary. By following these procedures, you contribute to a safer research environment and ensure the responsible management of chemical waste.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. apexbt.com [apexbt.com]
- 3. rndsystems.com [rndsystems.com]
- 4. (+)-Dihydraxidine hydrochloride - Immunomart [immunomart.com]
- 5. aksci.com [aksci.com]
- 6. fishersci.com [fishersci.com]
- 7. EHSO Manual 2025-2026 - Hazardous Waste [labman.ouhsc.edu]
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